

# 3-Methylheptane chemical and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylheptane

Cat. No.: B165616

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical and Physical Properties of **3-Methylheptane**

## Introduction

**3-Methylheptane** is a branched-chain alkane with the chemical formula C<sub>8</sub>H<sub>18</sub>.<sup>[1]</sup> It is an isomer of octane and finds applications in organic synthesis and as a calibration compound.<sup>[2]</sup> As a non-polar hydrocarbon, it is a colorless, flammable liquid with a faint gasoline-like odor.<sup>[1]</sup> <sup>[2]</sup> This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Methylheptane**, intended for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The fundamental properties of **3-Methylheptane** are summarized in the tables below, providing a consolidated reference for its key characteristics.

## Table 1: General and Chemical Identifiers

Identifier	Value
IUPAC Name	3-methylheptane <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C8H18 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	114.23 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	589-81-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
EC Number	209-660-6 <a href="#">[2]</a> <a href="#">[4]</a>
SMILES String	CCCC(C)CC <a href="#">[4]</a>
InChI	1S/C8H18/c1-4-6-7-8(3)5-2/h8H,4-7H2,1-3H3 <a href="#">[3]</a> <a href="#">[4]</a>
InChI Key	LAIUFBWHERIJIH-UHFFFAOYSA-N <a href="#">[4]</a>

## Table 2: Physical Properties

Property	Value
Appearance	Colorless liquid <a href="#">[1]</a> <a href="#">[2]</a>
Odor	Faint gasoline-like, resembling hexane <a href="#">[1]</a> <a href="#">[2]</a>
Odor Threshold	1.5 ppmv <a href="#">[2]</a> <a href="#">[5]</a>
Density	0.705 g/mL at 25 °C <a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	118 °C <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	-121 to -120 °C <a href="#">[2]</a> <a href="#">[6]</a>
Vapor Pressure	0.73 psi (37.7 °C) <a href="#">[4]</a>
Refractive Index	n20/D 1.398 <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Solubility in Water	Very low solubility <a href="#">[1]</a>
Solubility in Organic Solvents	Soluble in non-polar solvents like hexane, benzene, and toluene <a href="#">[1]</a>

### Table 3: Thermochemical Properties

Property	Value
Standard Enthalpy of Formation ( $\Delta_fH^\ominus 298$ )	-253.6 – -251.4 kJ/mol <a href="#">[6]</a>
Standard Enthalpy of Combustion ( $\Delta_cH^\ominus 298$ )	-5469.5 – -5466.9 kJ/mol <a href="#">[6]</a>
Heat Capacity (C)	250.20 J K <sup>-1</sup> mol <sup>-1</sup> <a href="#">[6]</a>
Standard Molar Entropy (S $\ominus 298$ )	362.6 J K <sup>-1</sup> mol <sup>-1</sup> <a href="#">[6]</a>

### Table 4: Safety and Hazard Information

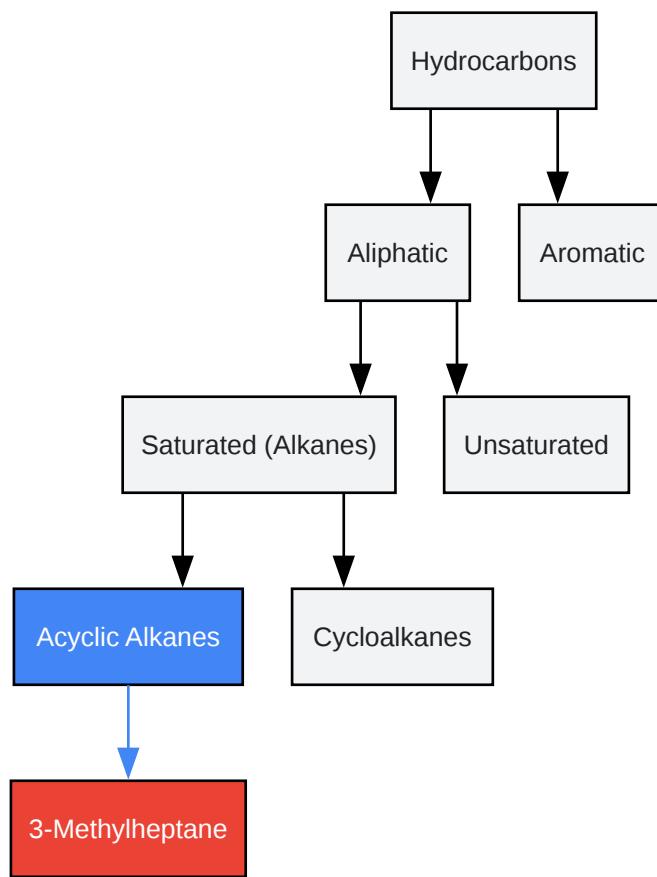
Property	Value
Flash Point	7 °C (44.6 °F) - closed cup <a href="#">[4]</a>
Signal Word	Danger <a href="#">[4]</a>
Hazard Statements	H225 (Highly flammable liquid and vapor), H304 (May be fatal if swallowed and enters airways), H315 (Causes skin irritation), H336 (May cause drowsiness or dizziness), H410 (Very toxic to aquatic life with long lasting effects) <a href="#">[4][6][7]</a>
Precautionary Statements	P210, P233, P273, P301 + P310, P303 + P361 + P353, P331 <a href="#">[4][6]</a>
Hazard Classifications	Flammable Liquid 2, Aspiration Hazard 1, Skin Irritant 2, STOT SE 3, Aquatic Acute 1, Aquatic Chronic 1 <a href="#">[4][7]</a>
Target Organs	Central nervous system <a href="#">[4]</a>

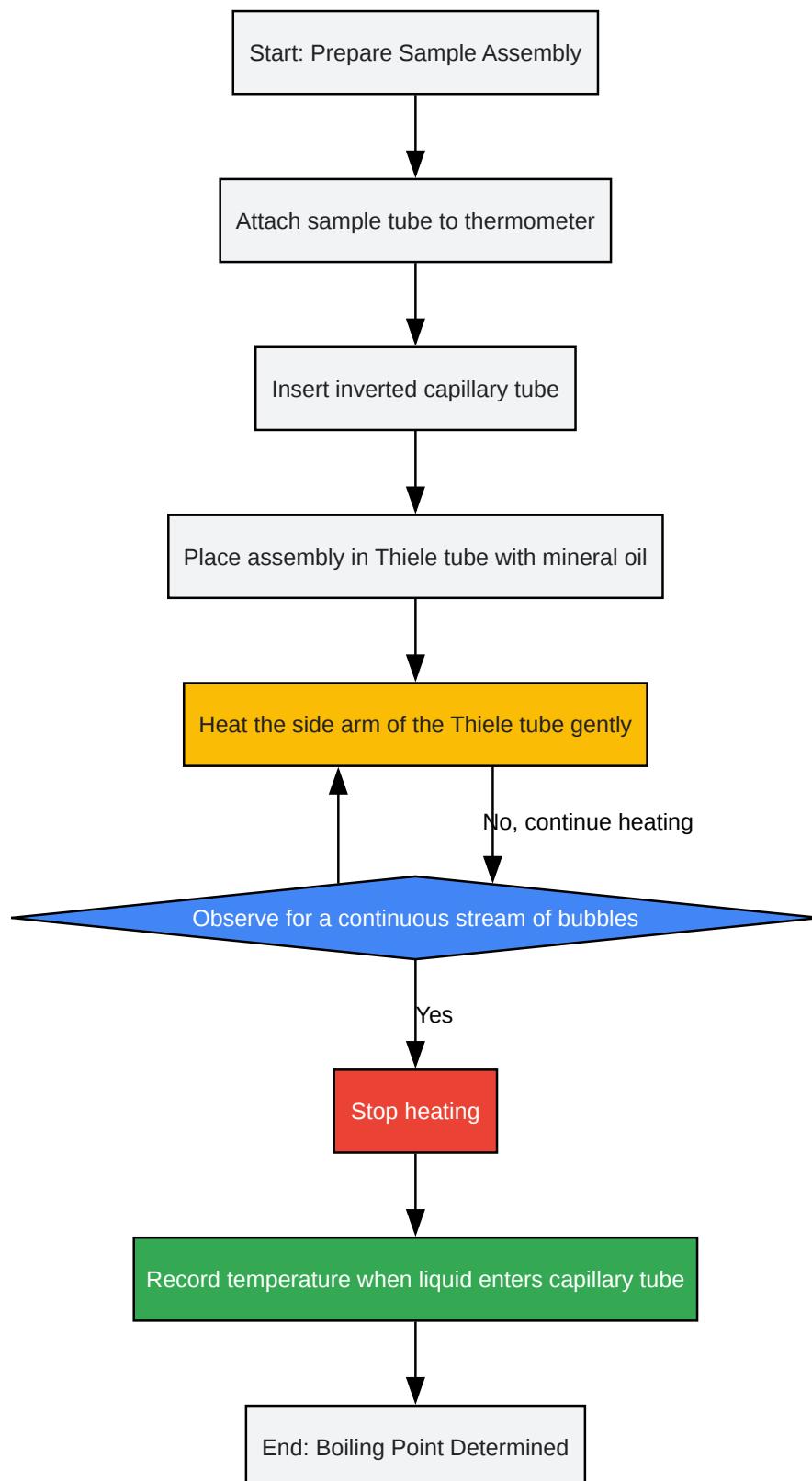
### Table 5: Spectroscopic Data

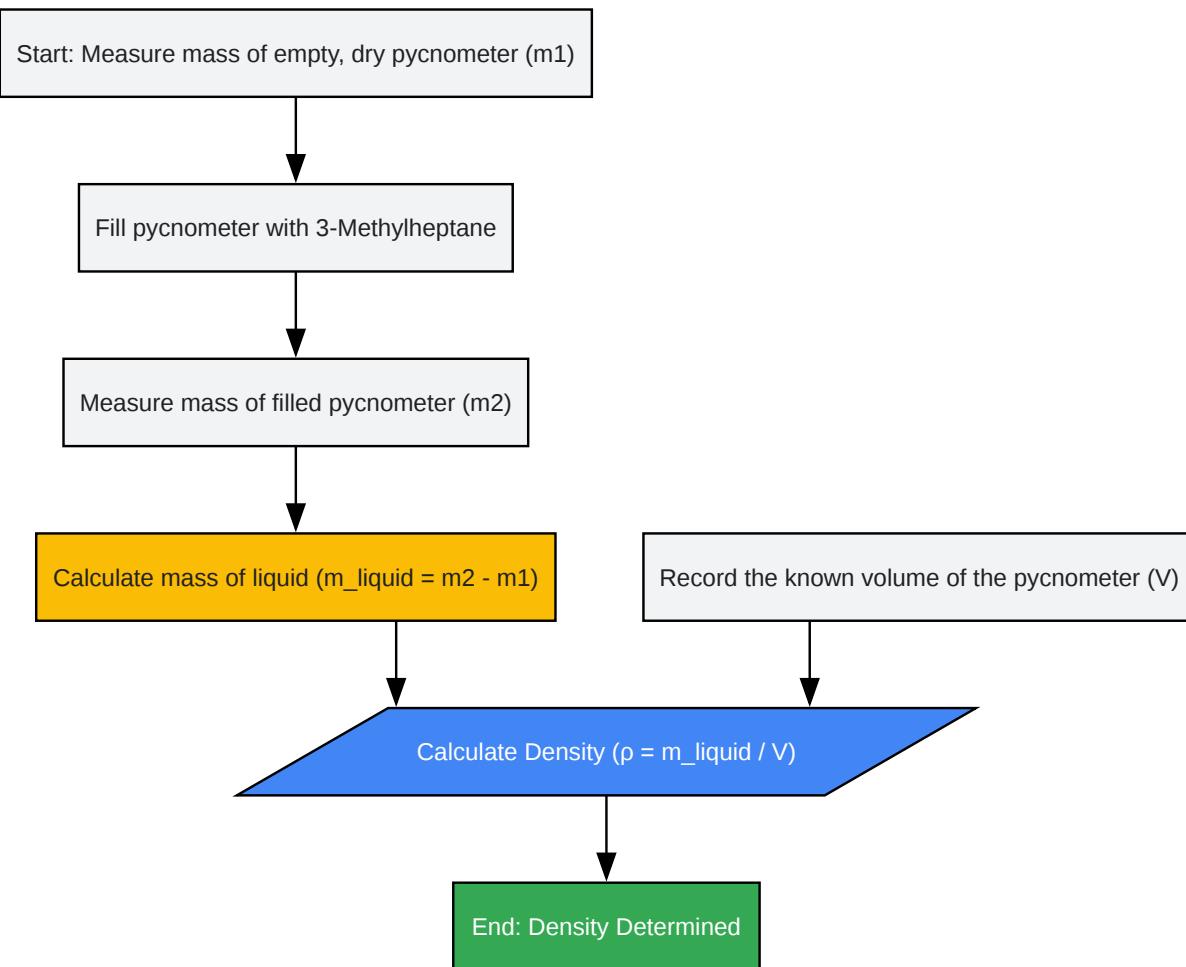
Spectrum	Key Features
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	Shifts [ppm]: 0.84, 0.86, 0.88, 0.89, 0.91, 1.09, 1.11, 1.12, 1.13, 1.14, 1.22, 1.23, 1.24, 1.26, 1.27, 1.28, 1.29, 1.30, 1.32, 1.34, 1.35[3]
<sup>13</sup> C NMR (25.16 MHz, CDCl <sub>3</sub> )	Shifts [ppm]: 11.46, 14.21, 19.30, 23.19, 29.55, 29.65, 34.58, 36.51[3]
Infrared (IR) Spectrum	Prominent peaks for C-H stretching vibrations from 2975 to 2845 cm <sup>-1</sup> and C-H deformation vibrations between 1480 and 1370 cm <sup>-1</sup> .[8][9]
Mass Spectrum (Electron Ionization)	Data available through the NIST Mass Spectrometry Data Center.[10]

## Logical Relationship and Classification

**3-Methylheptane** is classified within the broad category of hydrocarbons. Its specific classification provides context to its chemical behavior.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [solubilityofthings.com](http://solubilityofthings.com) [solubilityofthings.com]
- 2. 3-METHYLHEPTANE CAS#: 589-81-1 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 3. 3-Methylheptane | C8H18 | CID 11519 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]

- 4. 3-メチルヘプタン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 3-METHYLHEPTANE | 589-81-1 [chemicalbook.com]
- 6. 3-Methylheptane - Wikipedia [en.wikipedia.org]
- 7. cpachem.com [cpachem.com]
- 8. C7H16 infrared spectrum of 3-methylhexane prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of 3-methylhexane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 9. Heptane, 3-methyl- [webbook.nist.gov]
- 10. Heptane, 3-methyl- [webbook.nist.gov]
- To cite this document: BenchChem. [3-Methylheptane chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165616#3-methylheptane-chemical-and-physical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)